

# Physical Properties & Solubility Data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Sophoflavescenol

Cat. No.: S003881

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The table below summarizes the key physicochemical and solubility data for **Sophoflavescenol**, which is critical for planning experimental work.

Property	Value / Condition	Details
Molecular Formula	C <sub>21</sub> H <sub>20</sub> O <sub>6</sub>	-
Molecular Weight	368.38 g/mol	-
CAS Number	216450-65-6	-
Melting Point	273-275 °C	[1] [2] [3]
Appearance	Yellow powder	[4]
Density	1.359 ± 0.06 g/cm <sup>3</sup>	[1] [3]
Solubility in DMSO	~25 mg/mL (~67.86 mM)	Requires sonication and warming to 60°C [5] [2]
Aqueous Solubility	2.7 x 10 <sup>-3</sup> g/L (25 °C); Insoluble	[1] [3]

## Biological Activity & Experimental Protocols

**Sophoflavescenol** is a multi-target inhibitor. The table below lists its half-maximal inhibitory concentration (IC<sub>50</sub>) values against various enzymes, providing a clear overview of its potency [5] [1] [2].

Target Enzyme	IC <sub>50</sub> Value	Description
PDE5	0.013 μM	Primary target; mixed-type inhibitor (K <sub>i</sub> = 0.005 μM) [5] [1]
RLAR	0.30 μM	Rat lens aldose reductase [5] [1]
HRAR	0.17 μM	Human recombinant aldose reductase [5] [1]
AGE	17.89 μg/mL	Advanced glycation end-products [5] [1]
BACE1	10.98 μM	Beta-secretase 1 [5] [1]
AChE	8.37 μM	Acetylcholinesterase [5] [1]
BChE	8.21 μM	Butyrylcholinesterase [5] [1]

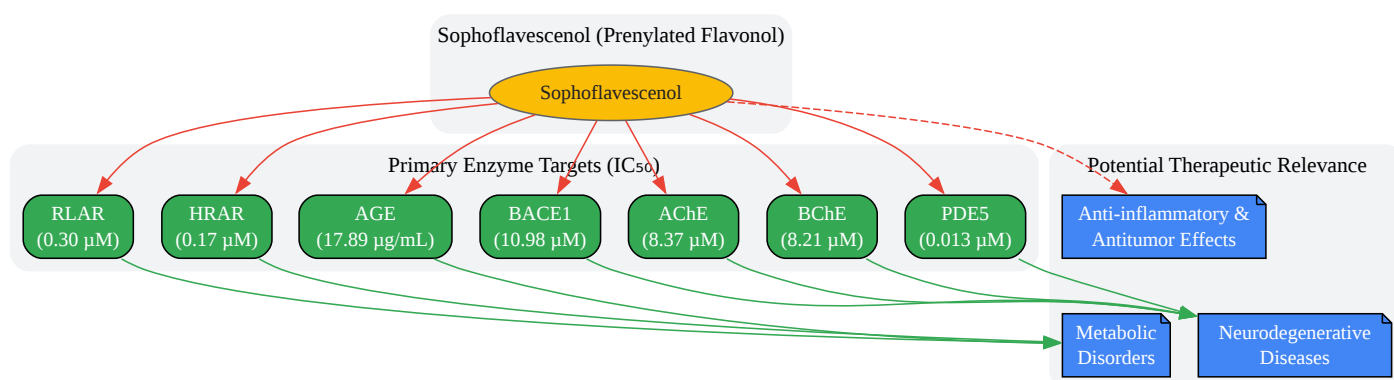
## BACE1 Inhibition Assay Protocol

This protocol is useful for evaluating **Sophoflavescenol**'s potential in Alzheimer's disease research [5].

- **Principle:** The assay measures the inhibition of BACE1-mediated proteolysis of a fluorescent substrate (Rh-EVNLDAEFK-Quencher). Cleavage releases a fluorescent donor (Rh-EVNL), the intensity of which is inversely related to inhibitor activity.
- **Procedure:**
  - **Reaction Mixture:** Combine 10 μL of assay buffer (50 mM sodium acetate, pH 4.5), 10 μL of BACE1 (1.0 U/mL), 10 μL of the substrate (750 nM), and 10 μL of the test sample (e.g., **Sophoflavescenol** in 10% DMSO).
  - **Incubation:** Incubate the mixture for 60 minutes at 25°C in the dark.
  - **Measurement:** Measure fluorescence at an excitation of 530-545 nm and an emission of 570-590 nm.
  - **Calculation:** Calculate percent inhibition using the formula: % Inhibition =  $[1 - (S_{60} - S_0) / (C_{60} - C_0)] \times 100$  where S and C represent the fluorescence of the sample and control after 60 minutes (60) and initially (0), respectively.
  - **IC<sub>50</sub> Determination:** The IC<sub>50</sub> value is determined from a log-dose inhibition curve.

## Multi-Target Inhibitory Profile

The following diagram illustrates the multi-target inhibitory profile of **Sophoflavescenol** and its potential therapeutic implications, particularly for neurodegenerative and metabolic disorders.



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[5] [1] [4]

## Practical Formulation Guidance

For *in vitro* studies, prepare a stock solution in DMSO at a concentration of 25 mg/mL with sonication and warming to 60°C to ensure full dissolution [5] [2].

For *in vivo* administration, one reported formulation is as follows [2]:

- **Formulation:** 2.5 mg/mL **Sophoflavescenol** in a vehicle of 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% saline.
- **Preparation Sequence:** Add co-solvents sequentially in the order listed (DMSO stock → PEG300 → Tween-80 → saline), mixing well after each addition, to form a clear solution. Saline is prepared by dissolving 0.9 g of sodium chloride in 100 mL of ddH<sub>2</sub>O.

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## References

1. CAS No. 216450-65-6 | Chemsrsc [chemsrc.com]
2. | prenylated flavonol | InvivoChem Sophoflavescenol [invivochem.com]
3. CAS # 216450-65-6, Sophoflavescenol ... - chemBlink [chemblink.com]
4. Sophoflavescenol | CAS:216450-65-6 [chemfaces.com]
5. Sophoflavescenol | Cholinesterase (ChE) Inhibitor [medchemexpress.com]

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**Address:** Ontario, CA 91761, United States

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